

In-Depth Technical Guide: Target Identification and Validation of 9-Undecylpurin-6-amine

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Compound of Interest

Compound Name: 9-Undecylpurin-6-amine

Cat. No.: B15378610

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A Hypothetical Case Study in Drug Discovery

Audience: Researchers, scientists, and drug development professionals.

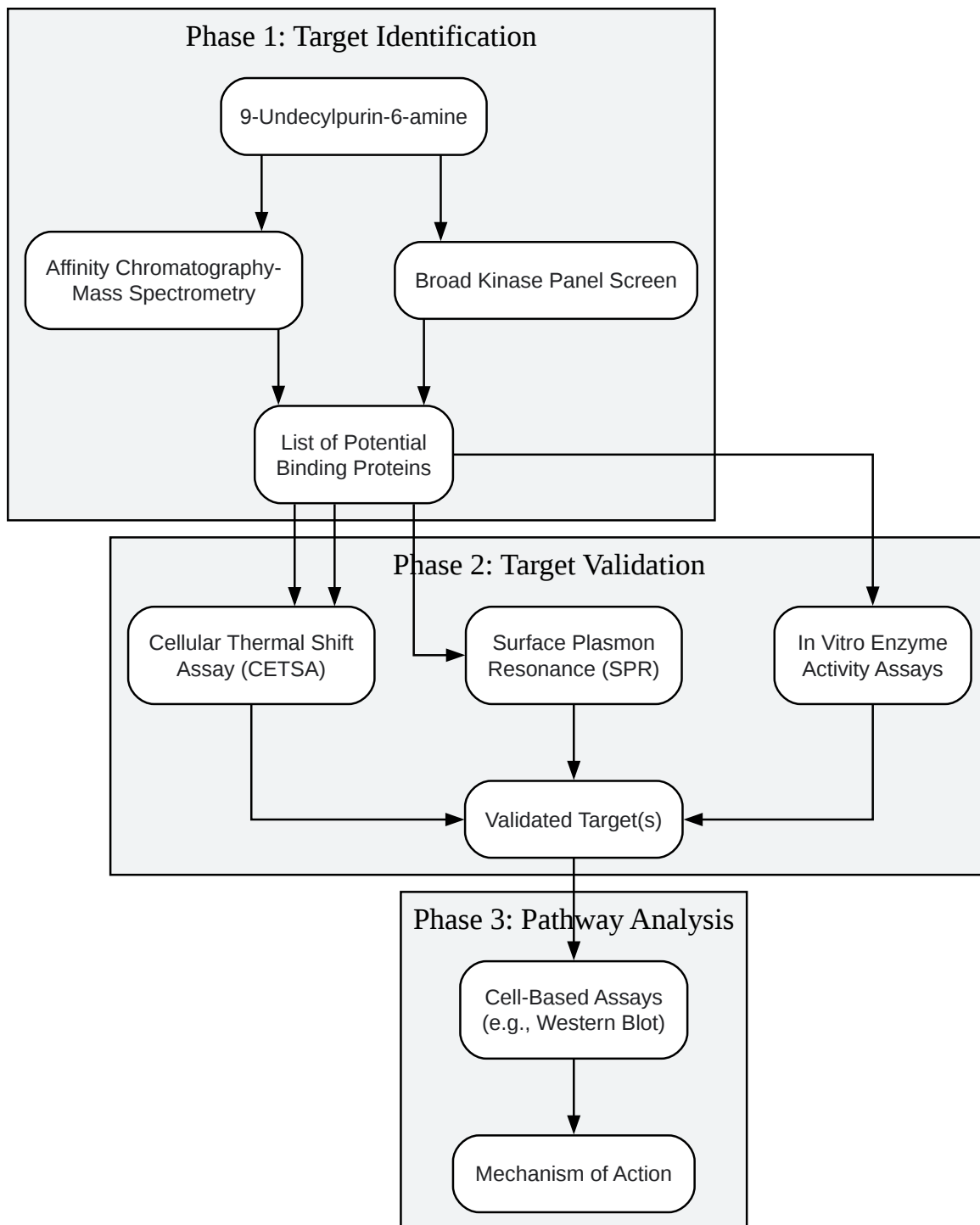
Abstract: This technical guide presents a comprehensive, albeit hypothetical, case study on the target identification and validation of a novel purine analog, **9-Undecylpurin-6-amine**. Due to the absence of published data on this specific molecule, this document serves as an illustrative framework, detailing the methodologies, data presentation, and logical workflows that would be employed in a typical drug discovery campaign for such a compound. The objective is to provide a practical guide to the processes of identifying molecular targets, validating engagement, and elucidating the mechanism of action for a new chemical entity.

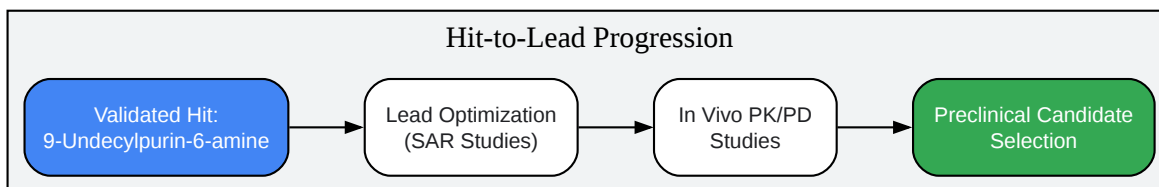
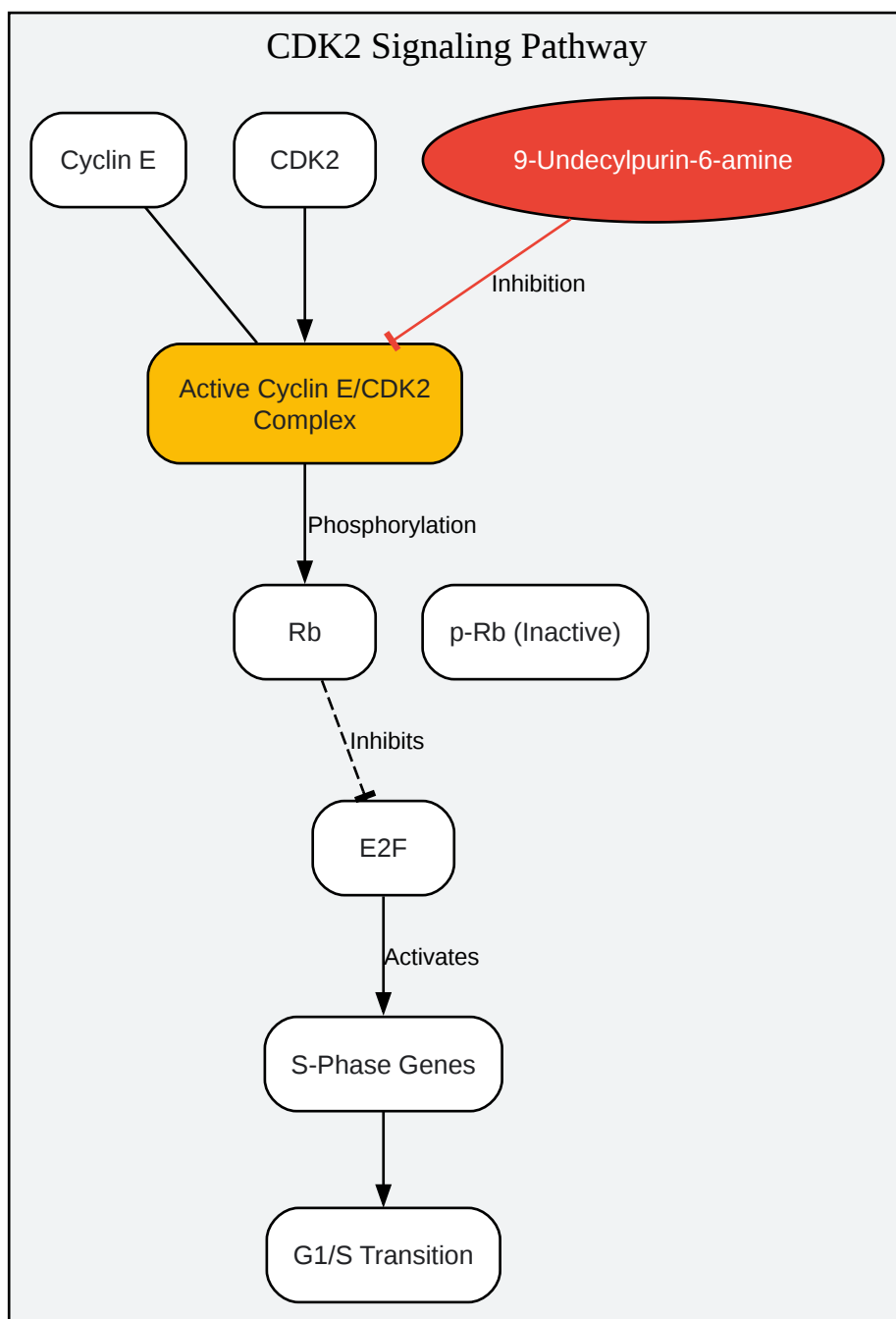
Introduction to 9-Undecylpurin-6-amine

9-Undecylpurin-6-amine is a synthetic purine derivative characterized by an undecyl alkyl chain at the N9 position of the purine ring. Structurally, it is an analog of adenine. Purine analogs are a well-established class of molecules with diverse biological activities, often acting as antagonists or agonists of purinergic receptors or as inhibitors of enzymes that bind purine-containing substrates like ATP and GTP. The long alkyl chain of **9-Undecylpurin-6-amine** suggests potential for high lipophilicity, which may influence its membrane permeability and interaction with hydrophobic binding pockets. This guide outlines a hypothetical workflow to identify and validate the cellular targets of this compound.

Target Identification Strategy

An unbiased, multi-pronged approach is employed to identify the potential protein targets of **9-Undecylpurin-6-amine**. The overall workflow is depicted below.





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